

# Technical Guide: Physicochemical Characterization of 1-Nitro-4-tert-butyl-2,6-dimethylbenzene

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## Compound of Interest

Compound Name: 1-Nitro-4-tert-butyl-2,6-dimethylbenzene

Cat. No.: B1267350

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## Introduction

**1-Nitro-4-tert-butyl-2,6-dimethylbenzene** is a polysubstituted nitroaromatic compound.<sup>[1]</sup> Its structure consists of a benzene ring substituted with a nitro group, a tert-butyl group, and two methyl groups.<sup>[1]</sup> This technical guide provides a summary of the available physical characteristics of **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** and outlines detailed experimental protocols for the determination of its key physical properties. The primary synthesis route for this compound is the electrophilic aromatic substitution of its precursor, 1-tert-butyl-3,5-dimethylbenzene.<sup>[1]</sup>

## Physical and Chemical Properties

Quantitative experimental data for many physical properties of **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** are not readily available in public literature. The table below summarizes the known identifiers for this compound.

Property	Value	Source
IUPAC Name	5-tert-butyl-1,3-dimethyl-2-nitrobenzene	Benchchem
CAS Number	6279-89-6	[1]
Molecular Formula	C12H17NO2	
Molecular Weight	207.27 g/mol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

## Experimental Protocols for Physical Characterization

Given the absence of reported experimental values, the following section details standardized methodologies for determining the primary physical characteristics of a solid organic compound such as **1-Nitro-4-tert-butyl-2,6-dimethylbenzene**.

### Melting Point Determination

The melting point of a pure crystalline solid is a sharp, characteristic temperature at which the substance transitions from solid to liquid.[2] Impurities typically cause a depression and broadening of the melting point range.[2]

Methodology: Thiele Tube Method[2][3][4]

- **Sample Preparation:** A small amount of the dry, powdered compound is introduced into a capillary tube, which is then sealed at one end. The tube is tapped gently to pack the sample to a height of 2-3 mm.[3]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into a Thiele tube containing

a high-boiling point oil (e.g., mineral oil or silicone oil), making sure the rubber band used for attachment is above the oil level.[2][3]

- Heating: The side arm of the Thiele tube is gently and evenly heated with a Bunsen burner. [3] The design of the tube promotes convection currents, ensuring uniform temperature distribution in the oil.[4]
- Observation: The temperature is increased at a rate of approximately 1-2°C per minute as the expected melting point is approached.[2]
- Data Recording: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point of the substance.[3]

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Capillary Method (Siwoloboff Method)[5]

- Sample Preparation: A few drops of the liquid compound are placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is placed inverted into the liquid.[5][6]
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is heated in a suitable bath (e.g., an oil bath for temperatures above 100°C).[7]
- Heating: The apparatus is heated slowly. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.[8]
- Observation: Heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube. The heating is then stopped.[7]
- Data Recording: As the liquid cools, the bubbling will cease, and the liquid will be drawn up into the capillary tube. The temperature at which the liquid enters the capillary tube is the boiling point.[9]

## Density Determination

Density is the mass per unit volume of a substance. For an irregularly shaped solid, the density can be determined by the liquid displacement method.

Methodology: Liquid Displacement Method[10][11]

- **Mass Measurement:** The mass of a sample of the solid compound is accurately measured using an analytical balance.[11]
- **Initial Volume Measurement:** A graduated cylinder is partially filled with a liquid in which the compound is insoluble, and the initial volume is recorded.[11]
- **Displacement:** The weighed solid is carefully placed into the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
- **Final Volume Measurement:** The new volume of the liquid in the graduated cylinder is recorded.[11]
- **Calculation:** The volume of the solid is the difference between the final and initial liquid volumes. The density is then calculated by dividing the mass of the solid by its determined volume.[11]

## Solubility Determination

Solubility provides information about the polarity and functional groups present in a molecule. A systematic approach is used to classify the compound's solubility.

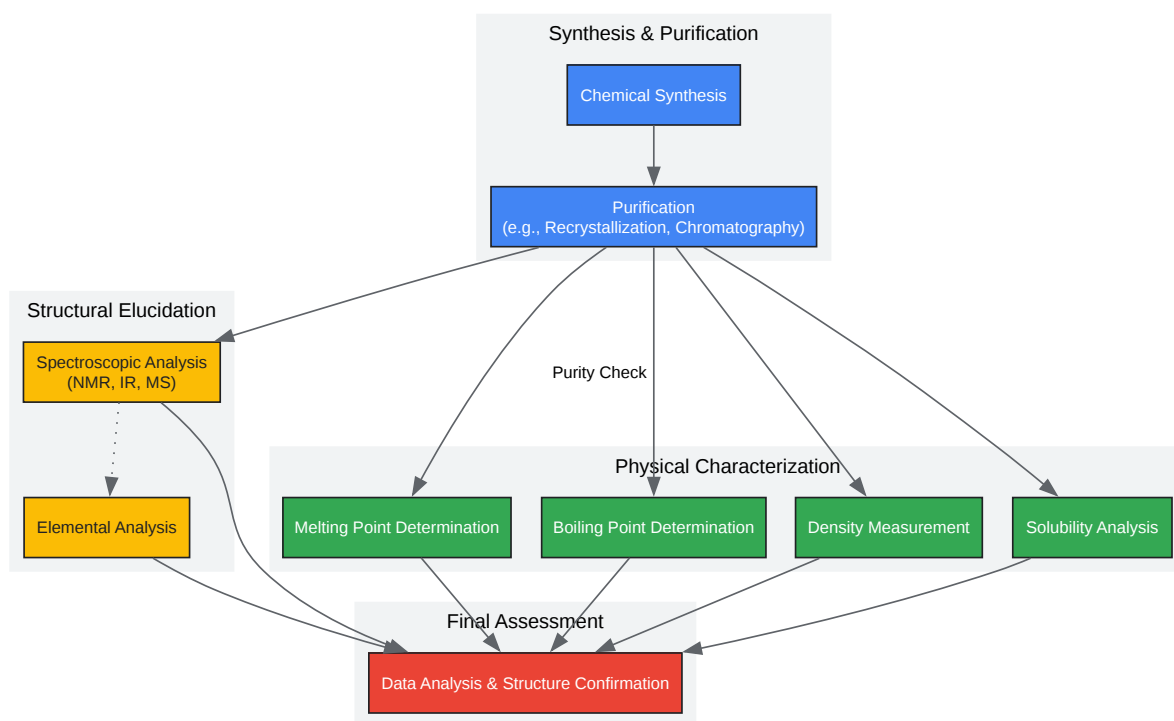
Methodology: Qualitative Solubility Testing[12][13][14]

- **Water Solubility:** A small amount of the compound (approx. 25 mg) is added to a test tube containing about 0.75 mL of water. The tube is shaken vigorously. If the compound dissolves, its solubility in water is noted. The pH of the aqueous solution can be tested with litmus paper to indicate acidity or basicity.[12][14]
- **Acid/Base Solubility:** If the compound is insoluble in water, its solubility is tested in dilute acidic and basic solutions.[14]

- 5% NaOH Solution: If the compound dissolves, it is likely an acidic compound (e.g., a carboxylic acid or a phenol).
- 5% NaHCO<sub>3</sub> Solution: This is used to distinguish between strong and weak acids. Carboxylic acids are generally soluble, while most phenols are not.
- 5% HCl Solution: If the compound dissolves, it is likely a basic compound (e.g., an amine).
- Solubility in Concentrated Sulfuric Acid: If the compound is insoluble in the above solvents, its solubility in cold, concentrated H<sub>2</sub>SO<sub>4</sub> is tested. Solubility in this strong acid suggests the presence of a neutral compound containing oxygen, nitrogen, or sulfur, or a reactive hydrocarbon such as an alkene or an aromatic compound.[\[14\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the characterization of a newly synthesized chemical compound.



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Caption: Workflow for the characterization of a chemical compound.

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